

# A Comprehensive Technical Guide to the Storage of 1-Cyclopropyl-n-methylmethanamine

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## Compound of Interest

Compound Name: 1-Cyclopropyl-n-methylmethanamine

Cat. No.: B168348

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the optimal storage conditions for **1-Cyclopropyl-n-methylmethanamine** (CAS No. 18977-45-2), a vital building block in pharmaceutical and agrochemical research. As a Senior Application Scientist, this document synthesizes technical data with practical, field-tested insights to ensure the long-term stability and integrity of this valuable secondary amine.

## Introduction: The Significance of 1-Cyclopropyl-n-methylmethanamine

**1-Cyclopropyl-n-methylmethanamine**, a colorless to light yellow liquid, is a key intermediate in the synthesis of a wide range of biologically active molecules. Its unique structural motif, featuring a cyclopropyl group attached to a methylaminomethyl chain, imparts specific conformational constraints and metabolic properties to parent compounds. The inherent reactivity of the amine functional group, however, necessitates stringent storage protocols to prevent degradation and maintain purity.

## Physicochemical Properties and Inherent Instabilities

A thorough understanding of the compound's properties is fundamental to establishing appropriate storage conditions.

Property	Value	Source
CAS Number	18977-45-2	PubChem[1]
Molecular Formula	C <sub>5</sub> H <sub>11</sub> N	PubChem[1]
Molecular Weight	85.15 g/mol	PubChem[1]
Boiling Point	85.7 ± 8.0 °C at 760 mmHg	Chemsr.com
Density	0.9 ± 0.1 g/cm <sup>3</sup>	Chemsr.com
Appearance	Colorless to light yellow liquid	ChemicalBook[2]

The primary degradation pathways for cyclopropylamines involve oxidation and reactions with atmospheric components. The lone pair of electrons on the nitrogen atom makes the amine susceptible to oxidation, which can lead to the formation of N-oxides and other degradation products. Furthermore, as a base, it readily reacts with acids and can absorb atmospheric carbon dioxide to form carbamates. A study on a pharmaceutical compound containing a cyclopropyl amine moiety highlighted its susceptibility to hydrolytic degradation under high pH conditions.[3]

## Core Storage Recommendations: A Multi-faceted Approach

To ensure the long-term stability of **1-Cyclopropyl-n-methylmethanamine**, a multi-pronged approach to storage is essential, encompassing temperature, atmosphere, and container selection.

### Temperature: Navigating the Discrepancies

There is a slight variance in recommended storage temperatures from different commercial suppliers. This guide advises users to always consult the Safety Data Sheet (SDS) and product documentation provided by the specific supplier.

- Room Temperature: Some suppliers indicate that storage at ambient room temperature is acceptable.[4]
- Refrigerated (2-8°C): Other sources recommend refrigerated storage.[2]
- Cool, Dry Place: A more general recommendation for long-term storage is in a cool, dry location.[5]

Expert Insight: For long-term storage (greater than 6 months), refrigeration at 2-8°C is the most prudent approach to minimize any potential for degradation. For short-term, in-use quantities, tightly sealed containers at a controlled room temperature, away from direct sunlight and heat sources, are generally sufficient.

## Atmosphere: The Critical Role of an Inert Environment

Due to its sensitivity to oxidation and atmospheric carbon dioxide, storing **1-Cyclopropyl-n-methylmethanamine** under an inert atmosphere is a critical recommendation from multiple suppliers.[4]

Caption: Importance of an Inert Atmosphere for Storage.

An inert atmosphere, typically nitrogen or argon, displaces oxygen and moisture, thereby preventing oxidative degradation and the formation of carbamates.[6][7]

## Container Selection and Handling

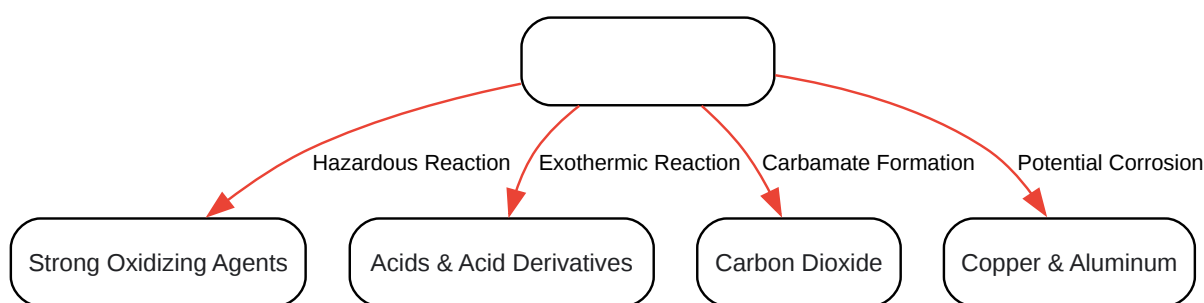
The choice of container and proper handling procedures are paramount to maintaining the integrity of **1-Cyclopropyl-n-methylmethanamine**.

- Material: Use containers made of amber glass or a compatible plastic, such as high-density polyethylene (HDPE), to protect the compound from light.
- Sealing: Containers should have tight-fitting seals, preferably with a PTFE liner, to prevent leakage and exposure to the atmosphere.
- Labeling: All containers must be clearly labeled with the compound name, CAS number, date received, and any hazard warnings.

# Incompatible Materials: Preventing Hazardous Reactions

To prevent potentially hazardous reactions, **1-Cyclopropyl-n-methylmethanamine** should be stored separately from the following classes of compounds:

- Strong Oxidizing Agents: Can lead to vigorous and potentially explosive reactions.
- Acids, Acid Chlorides, and Acid Anhydrides: Exothermic neutralization reactions can occur.
- Carbon Dioxide: Reacts to form carbamates.[8]
- Copper and Aluminum: May be susceptible to corrosion.



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Caption: Chemical Incompatibilities.

## Experimental Protocols for Safe Storage and Handling

Adherence to standardized protocols is crucial for both safety and maintaining the quality of the compound.

### Protocol for Long-Term Storage under Inert Atmosphere

- Preparation: In a fume hood, select a clean, dry amber glass vial or bottle with a PTFE-lined cap.

- Aliquoting: Transfer the desired amount of **1-Cyclopropyl-n-methylmethanamine** to the storage container.
- Inerting: Insert a long needle connected to a source of dry nitrogen or argon into the container, with the needle tip below the level of the liquid.
- Purging: Gently bubble the inert gas through the liquid for 1-2 minutes to displace any dissolved air.
- Blanketing: Raise the needle just above the liquid surface and continue to flush the headspace of the container with the inert gas for another 30 seconds.
- Sealing: While maintaining a positive pressure of the inert gas, carefully and tightly seal the container with the cap.
- Parafilm: For added security, wrap the cap and neck of the container with Parafilm®.
- Storage: Place the sealed container in a designated, properly ventilated, and temperature-controlled storage area (refrigerated at 2-8°C for optimal long-term stability).

## Protocol for Handling and Dispensing

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves (e.g., nitrile).
- Ventilation: All handling and dispensing must be conducted in a properly functioning chemical fume hood.
- Grounding: To prevent static discharge, which can be an ignition source for flammable liquids, ensure all metal containers and equipment are properly grounded.<sup>[8]</sup>
- Dispensing: Use clean, dry glassware or syringes for transferring the liquid.
- Inert Atmosphere for In-Use Bottles: For larger quantities that will be accessed multiple times, it is advisable to maintain an inert atmosphere in the headspace of the storage bottle. This can be achieved by using a septum-sealed cap and a balloon filled with nitrogen or argon to create a positive pressure.

- **Cleaning:** Clean any spills immediately with an appropriate absorbent material and dispose of the waste in a designated hazardous waste container.

## Summary and Conclusion

The effective storage of **1-Cyclopropyl-n-methylmethanamine** is critical for preserving its chemical integrity and ensuring the safety of laboratory personnel. The key pillars of a robust storage strategy are:

- **Temperature Control:** Preferably refrigerated (2-8°C) for long-term storage.
- **Inert Atmosphere:** Essential to prevent oxidation and reaction with CO<sub>2</sub>.
- **Appropriate Containers:** Tightly sealed, light-resistant containers.
- **Segregation:** Stored away from incompatible materials.

By implementing these scientifically-grounded protocols, researchers can be confident in the quality and reliability of their **1-Cyclopropyl-n-methylmethanamine**, leading to more reproducible and successful experimental outcomes.

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